

Zofenoprilat-d5 accuracy and precision data

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Compound Focus: Zofenoprilat-NES-d5

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Application and Role of Zofenopril-d5

Zofenopril-d5 is a deuterium-labeled form of Zofenopril. Its primary confirmed application in research is to serve as an **internal standard** for quantitative analysis using techniques like Liquid Chromatography-Mass Spectrometry (LC-MS) and Nuclear Magnetic Resonance (NMR) [1] [2]. As a stable isotope-labeled compound, it is used to improve the accuracy and precision of measurements by accounting for variability during sample preparation and analysis.

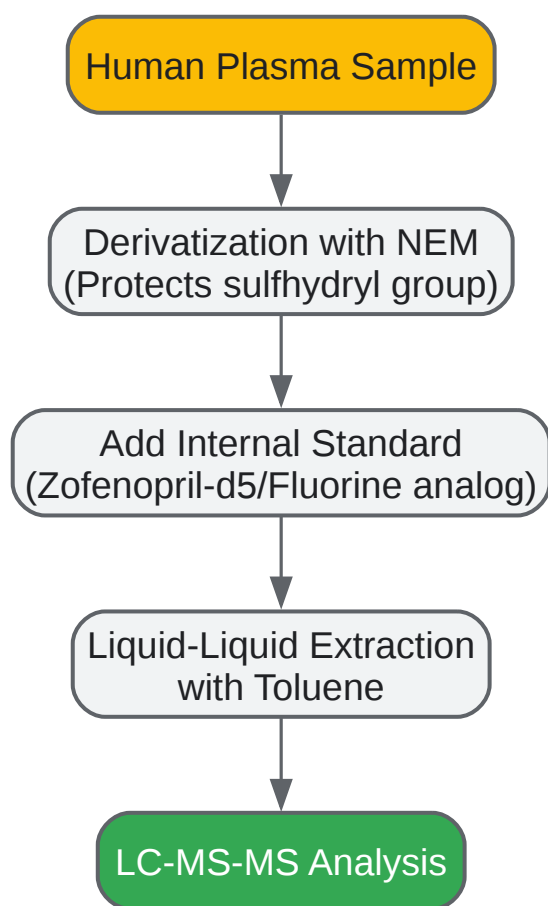
LC-MS-MS Method for Zofenopril and Zofenoprilat

While data for Zofenopril-d5 itself is unavailable, a validated LC-MS-MS method for the unlabeled Zofenopril and its active metabolite (Zofenoprilat) offers insight into the analytical context where such an internal standard would be used [3]. Key performance data from this study is summarized below.

Parameter	Result for Zofenopril	Result for Zofenoprilat
Linear Range	1 - 300 ng/mL	2 - 600 ng/mL
Inter-/Intra-Assay Precision & Accuracy	Better than 10%	Better than 10%
Limit of Quantification (LOQ)	1 ng/mL	2 ng/mL
Extraction Recovery	84.8% on average	70.1% on average

This method used a derivatization step with N-ethylmaleimide (NEM) to protect the free sulfhydryl group of Zofenoprilat from oxidative degradation, followed by extraction with toluene and analysis via a triple-stage-quadrupole mass spectrometer [3].

The following flowchart illustrates the core sample preparation workflow from this method.



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References

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